

Hautriwaic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hautriwaic Acid*

CAS No.: 18411-75-1

Cat. No.: B1253472

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Introduction: Unveiling a Bioactive Diterpene

Hautriwaic acid, a naturally occurring diterpenoid, has emerged as a molecule of significant interest within the scientific community, particularly in the fields of phytochemistry and pharmacology.[1][2] Isolated primarily from the plant *Dodonaea viscosa*, this compound has demonstrated promising anti-inflammatory and hepatoprotective properties in preclinical studies.[3][4][5][6] This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the chemical structure, physicochemical properties, spectroscopic profile, and biological activities of **Hautriwaic acid**. Furthermore, this guide details a robust protocol for its isolation from its natural source, offering a foundational methodology for further investigation.

Chemical Structure and Stereochemistry: A Closer Look at a Complex Scaffold

Hautriwaic acid (CAS No: 18411-75-1) is classified as an ent-clerodane diterpene.[7] Its molecular formula is $C_{20}H_{28}O_4$, corresponding to a molecular weight of approximately 332.44 g/mol.[8][9] The core structure is characterized by a decalin ring system fused to a furan ring,

with a carboxylic acid and a hydroxymethyl group as key functional moieties. The IUPAC name for **Hautriwaic acid** is (4aR,5S,6R,8aS)-5-[2-(furan-3-yl)ethyl]-8a-(hydroxymethyl)-5,6-dimethyl-3,4,4a,6,7,8-hexahydronaphthalene-1-carboxylic acid.[10] The specific stereochemistry of the molecule is crucial for its biological activity and has been elucidated through extensive spectroscopic analysis.

Figure 1: Chemical Structure of **Hautriwaic Acid**.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of **Hautriwaic acid** is essential for its handling, formulation, and interpretation of biological data.

Table 1: Physicochemical Properties of **Hautriwaic Acid**

Property	Value	Source
Appearance	Colorless amorphous powder/White crystal	[9][11]
Molecular Formula	C ₂₀ H ₂₈ O ₄	[8][9]
Molecular Weight	332.44 g/mol	[8][9]
CAS Number	18411-75-1	[9]
Melting Point	175–176.5 °C	[7]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. Limited solubility in water.	[8][11]

The structural elucidation of **Hautriwaic acid** has been primarily achieved through nuclear magnetic resonance (NMR) and infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide a detailed fingerprint of the molecule's carbon-hydrogen framework.

¹H-NMR (400 MHz, CDCl₃): Key chemical shifts (δ) are observed at 7.35 (1H, m, H-15), 7.20 (1H, m, H-16), 6.67 (1H, t, H-3), 6.25 (1H, m, H-14), 4.14 (1H, d, H-19), 3.68 (1H, d, H-19), 0.87 (3H, d, H-17), and 0.76 (3H, s, H-20).[7]

¹³C-NMR (100 MHz, CDCl₃): Characteristic chemical shifts (δ) include 172.13 (C-18, carboxylic acid), 142.4 (C-15), 141.1 (C-4), 138.0 (C-16), 138.0 (C-3), 124.9 (C-13), 110.5 (C-14), 64.5 (C-19, hydroxymethyl), 45.9 (C-10), 41.5 (C-9), 38.3 (C-5), 38.2 (C-11), 35.8 (C-8), 30.79 (C-6), 26.3 (C-2), 26.2 (C-7), 18.1 (C-20), 17.8 (C-12), 16.5 (C-1), and 15.3 (C-17).[7]

Infrared (IR) Spectroscopy

The IR spectrum of **Hautriwaic acid** reveals the presence of its key functional groups. Characteristic absorption bands ($\nu_{\max}$) are observed at 2921 and 2848 cm⁻¹ (C-H stretching), 1747 cm⁻¹ (C=O stretching of the carboxylic acid), 1652 cm⁻¹ (C=C stretching), and 870 cm⁻¹. [7]

Biological Activities and Mechanism of Action

Hautriwaic acid has demonstrated significant potential in two key therapeutic areas: inflammation and liver protection.

Anti-inflammatory Activity

In vivo studies have shown that **Hautriwaic acid** exhibits potent anti-inflammatory effects in models of acute and chronic inflammation.[7] In the 12-O-tetradecanoylphorbol-13-acetate (TPA)-induced mouse ear edema model, it significantly inhibited inflammation.[6][7][8] Furthermore, in a kaolin/carrageenan-induced monoarthritis model in mice, **Hautriwaic acid** treatment led to a dose-dependent reduction in joint inflammation.[7]

The proposed mechanism for its anti-inflammatory action involves the modulation of cytokine production. **Hautriwaic acid** has been shown to decrease the levels of pro-inflammatory cytokines such as interleukin-1 β (IL-1 β), interleukin-6 (IL-6), and tumor necrosis factor-alpha (TNF- α) in inflamed tissues.[7] Concurrently, it increases the concentration of the anti-inflammatory cytokine interleukin-10 (IL-10).[7] This suggests that **Hautriwaic acid** may exert its effects by shifting the local cytokine balance towards an anti-inflammatory profile, thereby acting as an immunomodulator.[7]

Figure 2: Proposed Anti-inflammatory Mechanism of **Hautriwaic Acid**.

Hepatoprotective Activity

Hautriwaic acid has also been identified as a key constituent responsible for the hepatoprotective effects of *Dodonaea viscosa* extracts.[3][4][5] In a carbon tetrachloride (CCl₄)-induced hepatotoxicity model in rats, the administration of fractions containing **Hautriwaic acid** led to a significant reduction in serum levels of key liver enzymes, namely alanine aminotransferase (ALT), aspartate aminotransferase (AST), and alkaline phosphatase (ALP).[5] Histopathological examination revealed a marked decrease in liver cell damage in animals treated with **Hautriwaic acid**-containing fractions.[4] Furthermore, a reduction in the number of CD68+ macrophages, which are indicative of inflammation in the liver, was observed.[5] These findings suggest that the hepatoprotective mechanism of **Hautriwaic acid** may be attributed to its ability to mitigate liver damage and suppress the inflammatory response within the liver.

Synthesis and Isolation

Chemical Synthesis

To date, a complete total synthesis of **Hautriwaic acid** has not been reported in the scientific literature. The complex stereochemistry of the molecule presents a significant challenge for synthetic organic chemists. The development of a synthetic route would be a valuable contribution to the field, enabling the production of larger quantities for further research and potential therapeutic development, as well as the synthesis of analogues to explore structure-activity relationships.

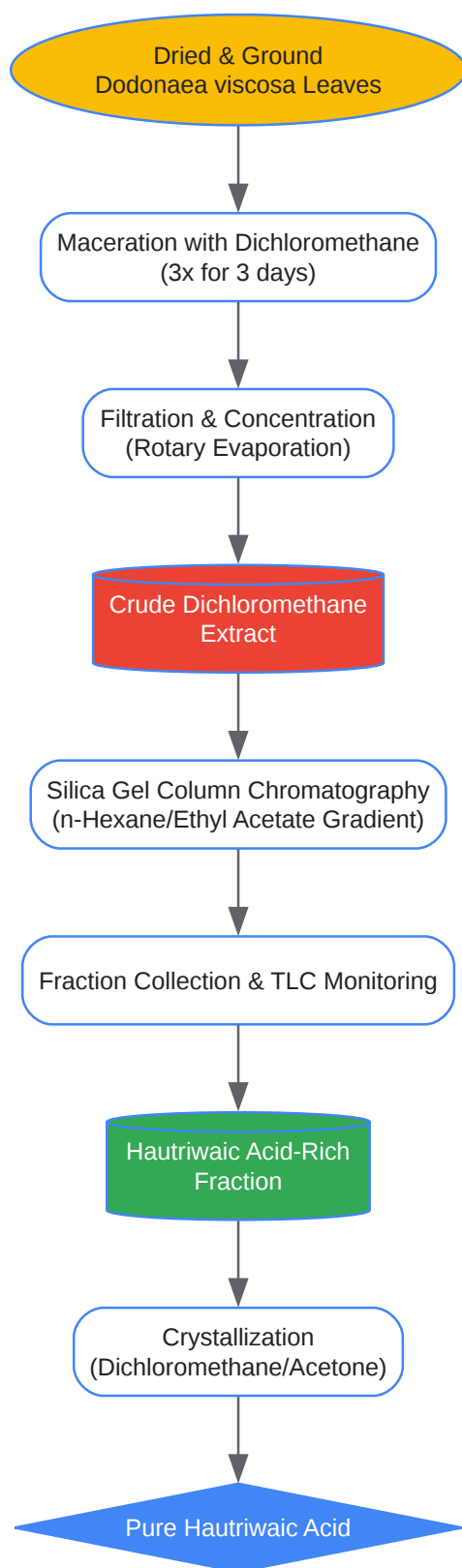
Isolation from Natural Sources

Hautriwaic acid is naturally abundant in the leaves of *Dodonaea viscosa*. The following protocol outlines a robust and reproducible method for its isolation.

Experimental Protocol: Isolation of **Hautriwaic Acid** from *Dodonaea viscosa*

- Extraction:
 - Dried and ground leaves of *Dodonaea viscosa* (1 kg) are macerated with dichloromethane (5 L) for 3 days at room temperature. This process is repeated three times.

- The combined dichloromethane extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield the crude dichloromethane extract.^[4]
- Chromatographic Fractionation:
 - The crude extract (e.g., 15.0 g) is subjected to open column chromatography on silica gel 60.
 - The column is eluted with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity with ethyl acetate.
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
- Crystallization and Purification:
 - Fractions containing the major terpenoid component, identified by a characteristic blue spot on TLC plates when treated with Koumarosky reagent, are combined.
 - This enriched fraction is dissolved in a minimal amount of a dichloromethane/acetone mixture (e.g., 7:3 v/v).
 - The solution is allowed to stand, promoting the crystallization of **Hautriwaic acid** as a colorless amorphous powder.^[7]
 - The crystals are collected by filtration, washed with a cold solvent mixture, and dried to yield pure **Hautriwaic acid**.



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Figure 3: Workflow for the Isolation of **Hautriwaic Acid**.

Future Perspectives and Conclusion

Hautriwaic acid stands out as a promising natural product with well-documented anti-inflammatory and hepatoprotective activities. Its unique chemical structure and compelling biological profile make it an attractive lead compound for drug discovery programs. Future research should focus on several key areas:

- **Total Synthesis:** The development of an efficient total synthesis is paramount to enable further preclinical and clinical investigations.
- **Mechanism of Action:** A more in-depth elucidation of the molecular targets and signaling pathways modulated by **Hautriwaic acid** is necessary to fully understand its therapeutic potential.
- **Pharmacokinetics and Safety:** Comprehensive pharmacokinetic and toxicological studies are required to assess its drug-like properties and safety profile.
- **Analogue Synthesis:** A synthetic route would facilitate the creation of a library of **Hautriwaic acid** analogues, allowing for the optimization of its potency, selectivity, and pharmacokinetic properties.

In conclusion, this technical guide provides a solid foundation for researchers interested in exploring the chemical and biological facets of **Hautriwaic acid**. The information compiled herein underscores its potential as a valuable scaffold for the development of novel therapeutics for inflammatory and liver diseases.

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